

Isoelemicin isolation from *Erythrina stricta*

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Isoelemicin

CAS No.: 5273-85-8

Cat. No.: S1527971

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Chemical Profile of Isoelemicin

The table below summarizes the key identifiers and properties of **Isoelemicin** for your research reference.

Property	Description
Chemical Name	1,2,3-trimethoxy-5-[(E)-prop-1-enyl]benzene [1]
CAS Registry Number	5273-85-8 [1] [2]
Molecular Formula	C ₁₂ H ₁₆ O ₃ [1] [2]
Molecular Weight	208.26 g/mol [1] [2]
IUPAC Name	1,2,3-trimethoxy-5-[(E)-prop-1-enyl]benzene [1]
Solubility	Soluble in organic solvents (e.g., chloroform, DMSO); poorly soluble in water (155.4 mg/L at 25°C) [1].
Natural Source	The herbs of <i>Erythrina stricta</i> [1] [2]. Also reported in cubeb oil, laurel leaf oil, and mace oil [1].

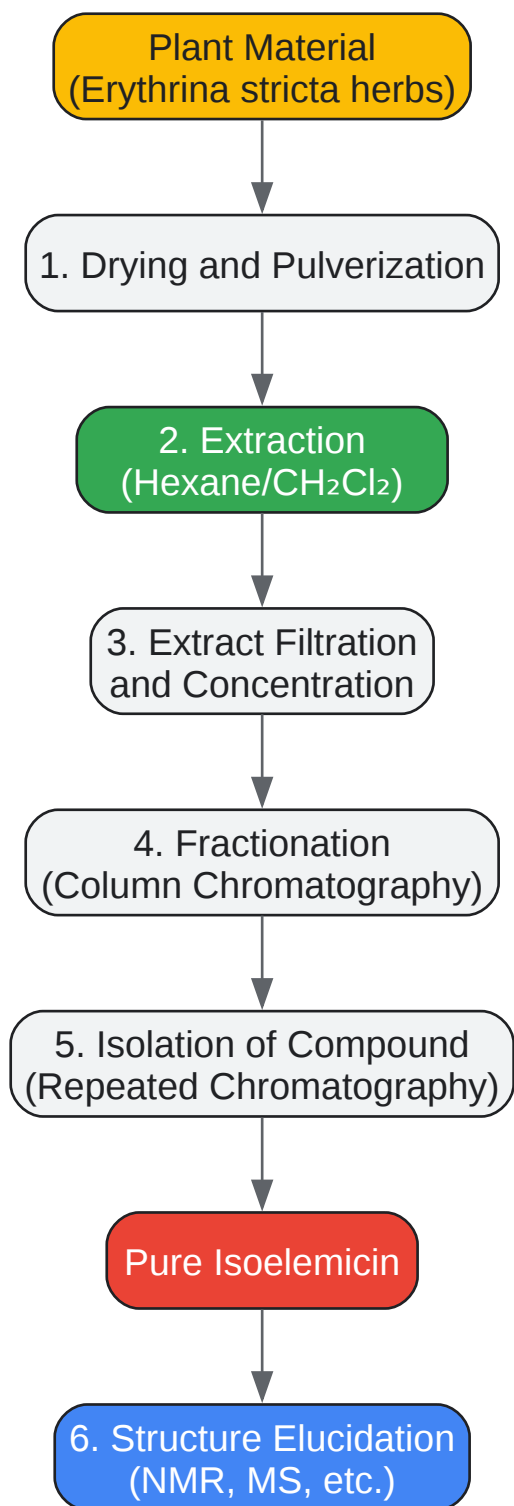
Botanical and Pharmacological Context of *Erythrina stricta*

Understanding the source plant can provide valuable context for your isolation work.

- **Plant Description:** *Erythrina stricta* is a tree belonging to the Fabaceae (legume) family, native to the Indian subcontinent, Indochina, and China [3].
- **Phytochemical Constituents:** The plant is known to produce a diverse range of compounds. Phytochemical studies on its roots and other parts have led to the isolation of:
 - **Alkaloids:** Including the indole alkaloid hypaphorine [3].
 - **Flavonoids:** Various pterocarpan, flavanones, and isoflavones [4].
 - **Terpenoids and Steroids:** Such as sophoradiol, lupeol, and various sterols [4].
- **Reported Biological Activities:** Extracts and compounds from *Erythrina stricta* have shown several pharmacological activities in preliminary studies, which may be of interest for drug development.
 - **Cardioprotective Activity:** A leaf extract demonstrated a protective effect in a rat model of isoproterenol-induced myocardial infarction, likely through an antioxidant mechanism [5].
 - **Anti-infective Potential:** Some isolated compounds have shown **antiplasmodial** activity against *Plasmodium falciparum* and **antimycobacterial** activity against *Mycobacterium tuberculosis* [4].
 - **Cytotoxic Potential:** Certain flavonoids and pterocarpan from the plant have exhibited cytotoxicity against various human cancer cell lines [4].

General Workflow for Plant Natural Product Isolation

Since a specific protocol for **Isolemicin** is not available, the following diagram outlines a standard general workflow for isolating natural products from plant material, which you can adapt for your research.



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Based on the literature, here are methodological notes to guide your experimental design:

- **Starting Material:** The literature indicates that **Isoelemicin** is found in "the herbs of *Erythrina stricta*" [1] [2]. Further specificity (e.g., leaves, stems, roots) may require verification.
- **Extraction Solvents:** Research on related *Erythrina* species often begins with non-polar or moderately polar solvents. One study on *E. stricta* roots used successive Soxhlet extractions with **hexane** and **dichloromethane** (CH₂Cl₂) to extract a range of metabolites [4]. Given **Isoelemicin**'s structure, these solvents are a logical starting point.
- **Purification Techniques:** The final purification steps leading to the identification of pure compounds typically involve a combination of chromatographic techniques, such as gradient column chromatography and recrystallization [4] [6].

Recommendations for Further Research

To obtain the specific isolation protocol you need, I suggest the following steps:

- **Consult Specialized Databases:** Search in-depth natural product chemistry journals and databases (e.g., SciFinder, Reaxys) using the CAS Number (5273-85-8) for more precise technical literature.
- **Review Brofer *Erythrina* Literature:** Explore isolation procedures used for other, more widely studied phenylpropanoids or alkaloids from the *Erythrina* genus. The general principles can often be directly applied.
- **Apply Analytical Methods:** Once a fraction is obtained, analytical techniques such as **TLC**, **GC-MS**, and **NMR** (predicted data is available for **Isoelemicin** [1]) are essential for identifying and confirming the identity of the isolated compound.

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References

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